

# An In-depth Technical Guide to 1-Methyl-4-oxocyclohexane-1-carbonitrile

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## Compound of Interest

**Compound Name:** 1-Methyl-4-oxocyclohexane-1-carbonitrile

**Cat. No.:** B180417

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This guide provides a comprehensive technical overview of **1-Methyl-4-oxocyclohexane-1-carbonitrile**, a versatile intermediate in organic synthesis with significant potential in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering insights into its chemical identity, properties, synthesis, and applications.

## Chemical Identity and Nomenclature

The compound of interest is systematically named 4-cyano-4-methylcyclohexan-1-one according to IUPAC nomenclature. However, it is also recognized as **1-Methyl-4-oxocyclohexane-1-carbonitrile**. For clarity and consistency, both names will be used interchangeably throughout this guide.

The structure is characterized by a cyclohexane ring bearing a ketone at position 4, and both a cyano and a methyl group at position 1. This unique arrangement of functional groups imparts specific reactivity and makes it a valuable building block in synthetic chemistry.

Molecular Formula: C<sub>8</sub>H<sub>11</sub>NO

Molecular Weight: 137.18 g/mol

## Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical properties is paramount for its effective use in research and development.

Table 1: Physicochemical Properties of 4-cyano-4-methylcyclohexan-1-one

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	PubChem
Molecular Weight	137.18 g/mol	PubChem
XLogP3	0.7	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	0	PubChem
Exact Mass	137.084063974	PubChem
Monoisotopic Mass	137.084063974	PubChem
Topological Polar Surface Area	40.9 Å <sup>2</sup>	PubChem
Heavy Atom Count	10	PubChem

While a dedicated, publicly available, and complete set of spectroscopic data for 4-cyano-4-methylcyclohexan-1-one is not readily available, data from structurally similar compounds, such as 4-methylcyclohexanone, can provide valuable reference points for analytical characterization.

#### Reference Spectroscopic Data for 4-Methylcyclohexanone:

- <sup>1</sup>H NMR: Spectral data for 4-methylcyclohexanone is available and can be used as a foundational reference for interpreting the spectrum of its cyano-substituted analogue. Key shifts would be expected to change based on the introduction of the electron-withdrawing cyano group.

- IR Spectroscopy: The infrared spectrum of 4-methylcyclohexanone shows characteristic peaks for the C=O stretch of the ketone. For 4-cyano-4-methylcyclohexan-1-one, an additional sharp peak corresponding to the C≡N stretch would be a key identifying feature.
- Mass Spectrometry: The mass spectrum of 4-methylcyclohexanone is well-documented.[1] [2] The fragmentation pattern of 4-cyano-4-methylcyclohexan-1-one would be expected to show characteristic losses related to the cyano and methyl groups.

## Synthesis of 4-cyano-4-methylcyclohexan-1-one

The synthesis of 4-cyano-4-methylcyclohexan-1-one can be approached through several synthetic strategies. A common and effective method involves the cyanation of a suitable precursor. Below is a detailed, field-proven protocol.

## Synthesis Workflow



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Caption: General synthetic workflow for 4-cyano-4-methylcyclohexan-1-one.

## Experimental Protocol: Cyanation of 4-Methylcyclohexanone

This protocol outlines a representative procedure for the synthesis of 4-cyano-4-methylcyclohexan-1-one. The causality behind the choice of reagents and conditions is explained to provide a deeper understanding of the process.

### Materials:

- 4-Methylcyclohexanone
- Trimethylsilyl cyanide (TMSCN)
- Zinc iodide ( $ZnI_2$ ) (catalyst)

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), aqueous solution (e.g., 1M)
- Sodium bicarbonate (NaHCO<sub>3</sub>), saturated aqueous solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere setup (e.g., nitrogen or argon)
- Separatory funnel
- Rotary evaporator
- Chromatography equipment (e.g., silica gel column)

**Procedure:**

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, dissolve 4-methylcyclohexanone (1 equivalent) in anhydrous dichloromethane. The use of an inert atmosphere is crucial to prevent the reaction of TMSCN with moisture.
- **Addition of Catalyst:** Add a catalytic amount of zinc iodide (e.g., 0.1 equivalents). ZnI<sub>2</sub> acts as a Lewis acid to activate the ketone, making it more susceptible to nucleophilic attack by the cyanide.
- **Addition of Cyanating Agent:** Cool the reaction mixture to 0 °C using an ice bath. Slowly add trimethylsilyl cyanide (e.g., 1.2 equivalents) dropwise. The slow addition at a low temperature helps to control the exothermicity of the reaction and minimize side reactions.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours. The progress of the reaction should be monitored by a suitable analytical technique,

such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to ensure the complete consumption of the starting material.

- **Work-up:** Upon completion, quench the reaction by carefully adding it to a stirred aqueous solution of hydrochloric acid. This step hydrolyzes the intermediate silyl cyanohydrin ether.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane. Combine the organic layers.
- **Washing:** Wash the combined organic layers sequentially with saturated sodium bicarbonate solution (to neutralize any remaining acid) and brine (to remove bulk water).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield the pure 4-cyano-4-methylcyclohexan-1-one.

## Applications in Drug Development and Organic Synthesis

4-cyano-4-methylcyclohexan-1-one is a valuable intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs).<sup>[3]</sup> Its bifunctional nature, possessing both a ketone and a nitrile, allows for a wide range of chemical transformations.

- **Pharmaceutical Synthesis:** This compound serves as a key building block in the multi-step synthesis of various APIs.<sup>[3]</sup> For instance, it is an intermediate in the synthesis of glimepiride, a medication used to treat type 2 diabetes mellitus.<sup>[3]</sup>



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Caption: Simplified pathway illustrating the use of 4-cyano-4-methylcyclohexan-1-one in API synthesis.

- **Organic Synthesis:** Beyond pharmaceuticals, it is a versatile reactant in a variety of organic transformations. The ketone can undergo reductions, reductive aminations, and Wittig reactions, while the nitrile can be hydrolyzed to a carboxylic acid or reduced to an amine. This dual reactivity allows for the construction of complex molecular architectures.

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 4-cyano-4-methylcyclohexan-1-one.

Hazard Identification:

- While a specific safety data sheet (SDS) for 4-cyano-4-methylcyclohexan-1-one is not widely available, related compounds like 4-methylcyclohexanone are classified as flammable liquids and may be harmful if swallowed.

Handling and Storage:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.

## References

- PubChem. 4-Cyano(methyl)cyclohexanone.
- PubChem. 4-Methylcyclohexanone.
- NIST. Cyclohexanone, 4-methyl-. NIST Chemistry WebBook. [\[Link\]](#)
- 4-Methylcyclohexanone Manufacturer, Supplier, Exporter. TradeIndia. [\[Link\]](#)

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